

# Application Notes and Protocols for Preparing Fenuron Stock Solutions in DMSO

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#### Introduction

**Fenuron** is a phenylurea herbicide that functions as a photosystem II inhibitor.[1][2] In the context of research and drug development, precise and accurate preparation of stock solutions is critical for the reproducibility and reliability of experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving **Fenuron** due to its high solubilizing capacity for many organic compounds.[3] These application notes provide a detailed protocol for the preparation, storage, and handling of **Fenuron** stock solutions in DMSO.

## **Quantitative Data Summary**

A summary of the key quantitative properties of **Fenuron** is provided in the table below for easy reference.



Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>12</sub> N <sub>2</sub> O	[4][5]
Molecular Weight	164.21 g/mol	[3][4]
Appearance	White to off-white solid	[3]
Solubility in DMSO	100 mg/mL (608.98 mM)	[3]
Solubility in Water	< 0.1 mg/mL (insoluble)	[3]
Storage of Powder	-20°C for 3 years; 4°C for 2 years	[3]
Storage of Stock Solution in DMSO	-80°C for 6 months; -20°C for 1 month	[3]

# Experimental Protocol: Preparation of a 100 mM Fenuron Stock Solution in DMSO

This protocol describes the preparation of a 10 mL of 100 mM **Fenuron** stock solution in DMSO.

## **Materials and Equipment**

- **Fenuron** powder (purity ≥98%)
- Anhydrous or newly opened Dimethyl sulfoxide (DMSO)
- Analytical balance
- 15 mL polypropylene or glass vial
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic bath (optional)



Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

### **Safety Precautions**

- Handle **Fenuron** powder in a well-ventilated area or a chemical fume hood.[6]
- Wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.
  [7][8]
- Avoid inhalation of dust and contact with skin and eyes.[7][8]
- DMSO is a powerful solvent and can facilitate the absorption of other chemicals through the skin.[6] Handle with care.
- Consult the Safety Data Sheet (SDS) for Fenuron and DMSO for complete safety information.[7][9]

#### **Step-by-Step Procedure**

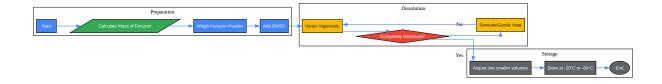
- Calculate the required mass of Fenuron:
  - To prepare 10 mL of a 100 mM stock solution, the following calculation is used:
    - Mass (g) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)
    - Mass (g) = 0.1 mol/L x 0.01 L x 164.21 g/mol = 0.16421 g
    - Therefore, you will need to weigh out 164.21 mg of Fenuron.
- Weighing the Fenuron:
  - Tare a clean, dry 15 mL vial on the analytical balance.
  - Carefully weigh 164.21 mg of Fenuron powder directly into the vial.
- Dissolving the Fenuron in DMSO:
  - Add 10 mL of anhydrous DMSO to the vial containing the Fenuron powder.



- Tightly cap the vial.
- Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- Enhancing Dissolution (if necessary):
  - If the Fenuron does not completely dissolve, sonicate the vial in an ultrasonic bath for 5-10 minutes.[3]
  - Gentle heating can also be applied, but care should be taken to avoid degradation of the compound.
- Storage of the Stock Solution:
  - Once the **Fenuron** is completely dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[3]
  - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[3]

## **Visualization of the Experimental Workflow**

The following diagram illustrates the key steps in the preparation of a **Fenuron** stock solution in DMSO.





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Caption: Workflow for preparing **Fenuron** stock solution in DMSO.

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